Navigating the Hazards of Omethoate-d3: An In-depth Technical Safety Guide

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Compound of Interest

Compound Name:	*Omethoate-d3*
CAS No.:	*1189510-77-7*
Cat. No.:	*B564616*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive review of the material safety data sheet (MSDS) for **Omethoate-d3**, a deuterated organophosphate used as an analytical standard. As a Senior Application Scientist, the goal is not merely to present data but to create a framework for understanding the "why" behind safety protocols. **Omethoate-d3**, like its parent compound Omethoate, is a potent acetylcholinesterase inhibitor, demanding rigorous adherence to safety procedures. This document is structured to empower laboratory personnel with the knowledge to handle this compound safely, manage risks effectively, and respond appropriately in case of an emergency.

Chemical Identity and Physicochemical Properties

Omethoate-d3 is the deuterated analog of Omethoate, an organophosphorus insecticide.[1][2] The primary use of the deuterated form is as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, for the accurate quantification of Omethoate residues.[3] While its physical properties are nearly identical to the parent compound, its toxicological profile should be considered equally hazardous.

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The core mechanism of action for Omethoate is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[1] By inhibiting AChE, acetylcholine accumulates in the synapse, leading to overstimulation of nerve signals and potentially severe neurotoxic effects.[2] This mechanism underpins its high acute toxicity.

Table 1: Physicochemical Properties of **Omethoate-d3** and Omethoate

Property	Omethoate-d3	Omethoate	Source(s)
CAS Number	1189510-77-7	1113-02-6	[4][5]
Molecular Formula	$C_5H_9D_3NO_4PS$	$C_5H_{12}NO_4PS$	[5][6]
Molecular Weight	216.21 g/mol	213.19 g/mol	[5][7]
Appearance	White Solid (typical for neat standard)	Colorless to yellow oily liquid	[2][6]
Solubility	High solubility in water	Highly soluble in water	[2]
Vapor Pressure	0.000033 hPa (at 20 °C for Omethoate)	0.000033 hPa (at 20 °C)	[8]

Hazard Identification and GHS Classification

Omethoate-d3 is classified as a highly hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] The primary routes of exposure are inhalation, ingestion, and dermal contact, all of which can lead to systemic toxicity.[9]

Table 2: GHS Hazard Classification for **Omethoate-d3**

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Hazard Class	Category	Pictogram	Signal Word	Hazard Statement	Source
Acute Toxicity, Oral	2	Skull and crossbones	Danger	H300: Fatal if swallowed	[4]
Acute Toxicity, Dermal	3	Skull and crossbones	Danger	H311: Toxic in contact with skin	[4]
Acute Toxicity, Inhalation	3	Skull and crossbones	Danger	H331: Toxic if inhaled	[4]
Serious Eye Damage/Irritation	2A	Exclamation mark	Warning	H319: Causes serious eye irritation	[4]
Skin Sensitization	1	Exclamation mark	Warning	H317: May cause an allergic skin reaction	[4]
Germ Cell Mutagenicity	2	Health hazard	Warning	H341: Suspected of causing genetic defects	[4]
Hazardous to the Aquatic Environment, Acute	1	Environment	Warning	H400: Very toxic to aquatic life	[4]
Hazardous to the Aquatic Environment, Chronic	1	Environment	Warning	H410: Very toxic to aquatic life with long lasting effects	[4]

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The high acute oral toxicity (Category 2) signifies that a very small amount ingested can be fatal.[4] The toxicity via dermal and inhalation routes is also significant.[4] As a cholinesterase inhibitor, symptoms of exposure can be delayed and may include headache, dizziness, nausea, blurred vision, muscle twitching, and in severe cases, respiratory paralysis and death.[2][10][11] The potential for skin sensitization and suspected mutagenicity necessitates stringent controls to minimize any direct contact.[4]

Exposure Control and Personal Protective Equipment (PPE)

The cornerstone of safely handling **Omethoate-d3** is a multi-layered approach to exposure control, combining engineering controls, administrative procedures, and appropriate PPE.

Engineering Controls

- Fume Hood: All work involving **Omethoate-d3**, including weighing, dilution, and transfer, must be conducted in a certified chemical fume hood to prevent inhalation of any aerosols or vapors.[12]
- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.

Personal Protective Equipment (PPE)

The selection of PPE is critical and must be based on a thorough risk assessment of the specific procedures being performed.

- Hand Protection: Wear nitrile or other chemically resistant gloves. Double-gloving is recommended, especially when handling concentrated solutions. Gloves must be inspected before use and disposed of immediately if contaminated.[13]
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashes.[12]
- Skin and Body Protection: A lab coat is required. For procedures with a higher risk of splashes or spills, a chemically resistant apron or coveralls should be used.[9]

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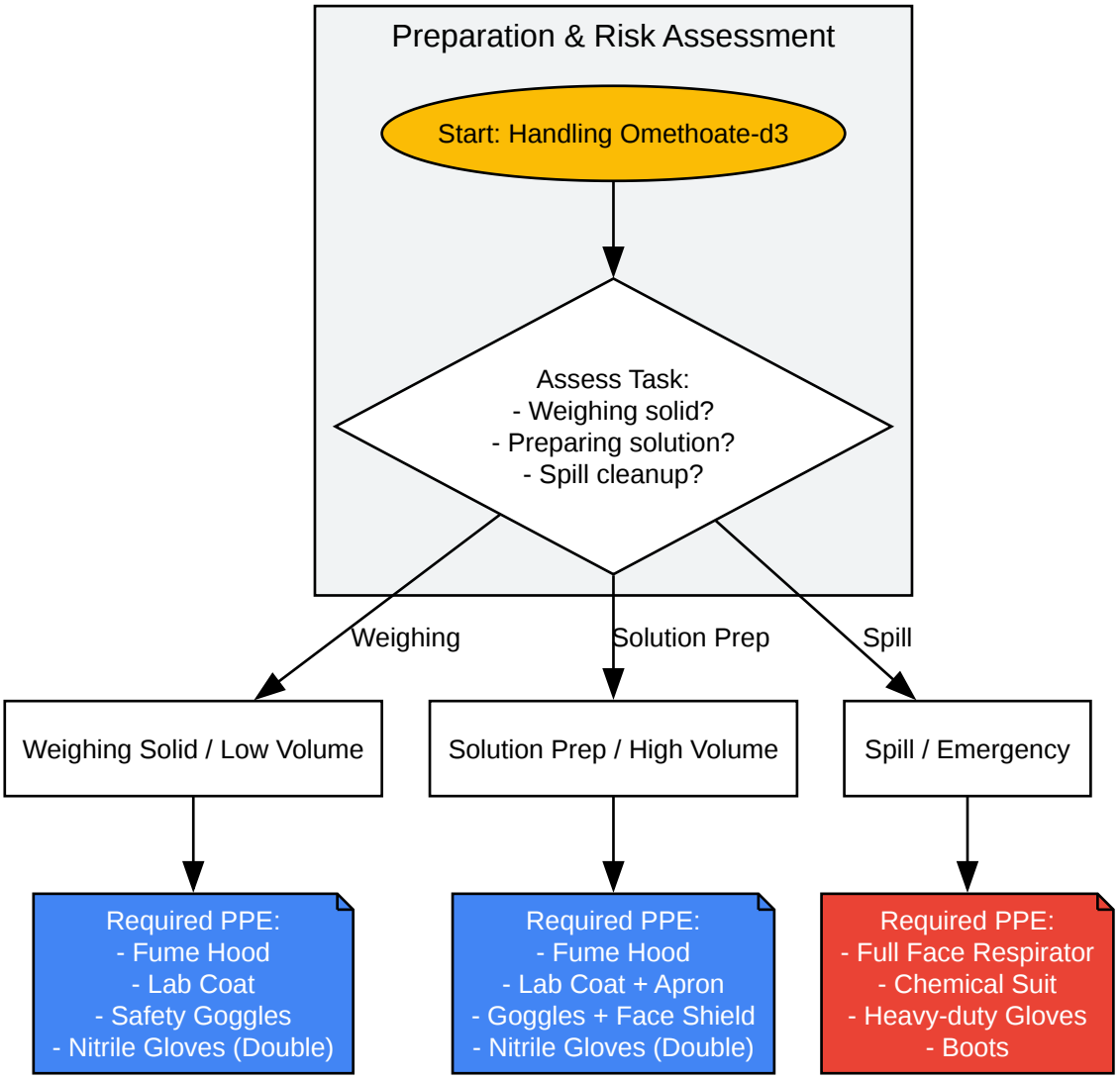
- Respiratory Protection: For routine handling within a fume hood, respiratory protection is not typically required. However, in the event of a spill or failure of engineering controls, a respirator with an appropriate cartridge for organic vapors and particulates should be available for emergency use.[13]



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Caption: PPE selection workflow based on the specific task involving **Omethoate-d3**.

First-Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure. All personnel handling **Omethoate-d3** must be familiar with these procedures and the location of safety equipment.

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First-Aid Measures

- In case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[8][9]
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11]
- If Inhaled: Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[12]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[8][9]

Note to Physician: This product is a cholinesterase inhibitor. Atropine is antidotal. Pralidoxime (2-PAM) may be effective as an adjunct to atropine. Treat symptomatically.[2]

Accidental Release Measures

- Small Spills (in a fume hood): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable decontaminating solution.
- Large Spills: Evacuate the area immediately. Alert others and contact the institution's emergency response team. Do not attempt to clean up a large spill without appropriate training and equipment. Prevent the spill from entering drains or waterways due to its high aquatic toxicity.[9][10]

Handling, Storage, and Disposal

Proper handling and storage are essential to prevent accidental exposure and maintain the chemical's integrity.

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Handling Protocol

- Preparation: Before starting work, ensure the fume hood is functioning correctly, and all necessary PPE and spill cleanup materials are readily available.
- Weighing: If handling the solid form, weigh the smallest amount necessary for the experiment. Use a dedicated spatula and weighing paper.
- Solution Preparation: Add the solvent to the container with **Omethoate-d3** slowly to avoid splashing. Ensure the container is appropriately labeled with the chemical name, concentration, and hazard pictograms.
- Post-Handling: After use, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.[9]

Storage

- Store **Omethoate-d3** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and alkalis.[14]
- Keep the container tightly closed and store locked up in a designated, secure location accessible only to authorized personnel.[8][9]
- The recommended storage temperature is often refrigerated (2-8°C) to ensure long-term stability.[3]

Disposal

- All waste containing **Omethoate-d3**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.[10]

Toxicological Profile

Understanding the toxicology of Omethoate is crucial for appreciating the severity of the hazards it presents.

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- Acute Toxicity: Omethoate has high acute oral toxicity and moderate to high dermal and inhalation toxicity.[15] The oral LD50 in rats is in the range of 20-50 mg/kg.[2]
- Mechanism: As an organophosphate, it acts as an irreversible inhibitor of acetylcholinesterase, leading to cholinergic crisis.[1][2]
- Chronic Effects: Repeated low-level exposure can lead to chronic inhibition of cholinesterase.
- Genotoxicity: Omethoate is not considered to be genotoxic based on several in vitro and in vivo studies.[15] However, the SDS for the deuterated compound includes a warning for suspected genetic defects (H341), indicating that caution is warranted.[4]
- Neurotoxicity: Studies have shown that Omethoate does not cause delayed neurotoxicity in hens.[15][16]
- Reproductive and Developmental Effects: Studies in rats and rabbits showed maternal and fetal toxicity at certain dose levels but no evidence of teratogenicity.[15][16]

This guide serves as a foundational document for the safe handling of **Omethoate-d3**. It is imperative that researchers supplement this information with institution-specific safety protocols and training. A proactive and informed approach to safety is the most effective tool in preventing laboratory accidents and ensuring the well-being of all personnel.

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- To cite this document: BenchChem. [Navigating the Hazards of Omethoate-d3: An In-depth Technical Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564616/docs#navigating-the-hazards-of-omethoate-d3-an-in-depth-technical-safety-guide]

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